

Di-o-cresyl phosphate CAS number and molecular structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Di-o-cresyl phosphate*

Cat. No.: *B032854*

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Di-o-cresyl Phosphate: A Technical Overview

CAS Number: 35787-74-7

This technical guide provides an in-depth overview of **di-o-cresyl phosphate**, including its chemical identity, molecular structure, and relevant physicochemical data. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical analysis.

Core Chemical Information

Di-o-cresyl phosphate is an organophosphate compound. It is structurally related to the more commonly known tricresyl phosphates (TCPs), which are used as flame retardants and plasticizers.^{[1][2][3]} The "di-o" designation indicates that two ortho-cresyl groups are attached to the phosphate core. Di-o-cresyl hydrogen phosphate is a known metabolite of the neurotoxic chemical tri-o-cresyl phosphate (TOCP).^{[4][5]}

Quantitative Data Summary

Specific experimental physicochemical data for **di-o-cresyl phosphate** is not readily available in the public domain. However, computational data provides theoretical values for several key properties. For comparative purposes, experimental data for the closely related compound, tri-o-cresyl phosphate (the tri-ortho isomer), is also presented.

Table 1: Computed Physicochemical Properties of **Di-o-cresyl Phosphate**

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₅ O ₄ P	[6]
Molecular Weight	278.24 g/mol	[6]
TPSA (Topological Polar Surface Area)	55.76 Å ²	[6]
LogP (Octanol-Water Partition Coefficient)	3.86164	[6]
Hydrogen Bond Acceptors	3	[6]
Hydrogen Bond Donors	1	[6]
Rotatable Bonds	4	[6]

Table 2: Experimental Physicochemical Properties of Tri-o-cresyl Phosphate (CAS 78-30-8)

Property	Value	Source
Physical Form	Colorless to pale-yellow liquid	[7]
Melting Point	11 °C	[7]
Boiling Point	410 °C	[7]
Density	1.1955 g/cm ³ at 20 °C	[7]
Vapor Pressure	1.2×10 ⁻⁴ Pa at 25 °C	[8]
Water Solubility	Sparingly soluble	[7]

Molecular Structure

The molecular structure of **di-o-cresyl phosphate** consists of a central phosphate group bonded to two ortho-cresyl (2-methylphenyl) groups and one hydroxyl group.

Caption: Molecular structure of **di-o-cresyl phosphate**.

Experimental Protocols

A specific experimental protocol for the synthesis of **di-o-cresyl phosphate** (CAS 35787-74-7) was not identified in the reviewed literature. However, a detailed synthesis for the closely related metabolite, di-o-cresyl hydrogen phosphate, has been described.^{[4][5]} This procedure is presented below as a relevant synthetic methodology.

Synthesis of Di-o-cresyl Hydrogen Phosphate

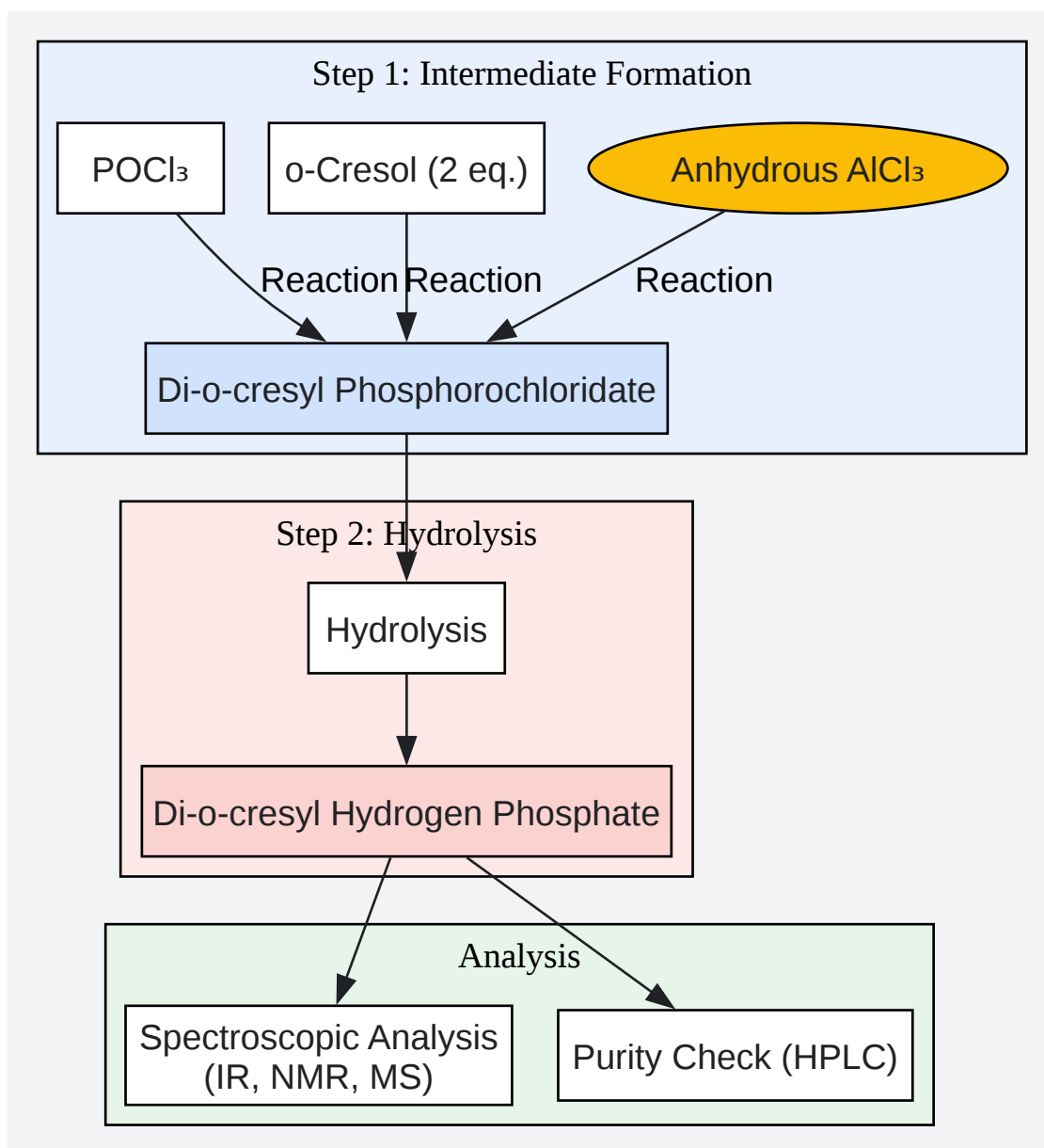
This synthesis is a two-step process involving the formation of a phosphorochloridate intermediate followed by hydrolysis.^{[4][5]}

Step 1: Synthesis of Di-o-cresyl Phosphorochloridate

- **Reactants:** Phosphorus oxychloride (POCl_3) and o-cresol are reacted in a 1:2 molar ratio.
- **Catalyst:** Anhydrous aluminum chloride (AlCl_3) is used as a catalyst.
- **Procedure:** The reactants are combined in the presence of the catalyst. The reaction leads to the formation of the intermediate, di-o-cresyl phosphorochloridate.

Step 2: Hydrolysis to Di-o-cresyl Hydrogen Phosphate

- **Reactant:** The di-o-cresyl phosphorochloridate intermediate from Step 1.
- **Procedure:** The chloridate intermediate is hydrolyzed under appropriate conditions to yield di-o-cresyl hydrogen phosphate.^{[4][5]}
- **Purification and Analysis:** The final product can be further derivatized to its corresponding methyl ester for analysis by spectroscopic techniques such as infrared (IR), proton nuclear magnetic resonance ($^1\text{H-NMR}$), and mass spectrometry to confirm its structure. The purity of the synthesized metabolites can be determined by high-performance liquid chromatography (HPLC).^{[4][5]}



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Caption: Synthesis workflow for di-o-cresyl hydrogen phosphate.

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